

2-Phenyl-1H-imidazole molecular weight and formula

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Compound of Interest

Compound Name: **2-Phenylimidazole**

Cat. No.: **B1217362**

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2-Phenyl-1H-imidazole: A Core Chemical Profile

For researchers, scientists, and drug development professionals, a precise understanding of a compound's fundamental properties is paramount. This technical brief provides the core chemical data for 2-Phenyl-1H-imidazole, a heterocyclic organic compound with applications in various chemical syntheses.

The molecular formula and molecular weight are foundational data points for any chemical entity, crucial for stoichiometric calculations, analytical characterization, and pharmacokinetic modeling.

Chemical Identity and Properties

2-Phenyl-1H-imidazole is an aromatic compound featuring a phenyl group substituted at the 2-position of an imidazole ring. Its chemical and physical properties are well-documented.

Below is a summary of the key quantitative data for 2-Phenyl-1H-imidazole:

Property	Value
Molecular Formula	C ₉ H ₈ N ₂ [1] [2] [3]
Molecular Weight	144.17 g/mol [1]
Exact Mass	144.068741 Da

Experimental Determination of Molecular Weight

The molecular weight of a compound like 2-Phenyl-1H-imidazole is typically determined and confirmed using mass spectrometry. A standard experimental protocol would involve the following steps:

- **Sample Preparation:** A dilute solution of the 2-Phenyl-1H-imidazole sample is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- **Ionization:** The sample solution is introduced into the mass spectrometer. Electron ionization (EI) or a soft ionization technique like electrospray ionization (ESI) can be used. ESI is common for ensuring the molecular ion is observed with minimal fragmentation.
- **Mass Analysis:** The generated ions are guided into a mass analyzer (e.g., quadrupole, time-of-flight). The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z.
- **Data Interpretation:** The peak corresponding to the molecular ion (M^+) or a protonated molecule ($[M+H]^+$) is identified to determine the molecular weight of the compound.

Logical Relationship of Chemical Data

The relationship between the molecular formula and molecular weight is a fundamental concept in chemistry. The visualization below illustrates this direct logical connection.



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Logical flow from molecular formula to molecular weight.

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References

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- 2. 2-Phenyl-1H-imidazole | CAS#:670-96-2 | Chemsoc [chemsrc.com]
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